

In-Depth Technical Guide: Safety and Handling of Methyl 4-(2-bromoethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-(2-bromoethyl)benzoate

Cat. No.: B179108

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Methyl 4-(2-bromoethyl)benzoate** (CAS No. 136333-97-6). The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

Chemical Identification and Physical Properties

Methyl 4-(2-bromoethyl)benzoate is an organic compound with the molecular formula $C_{10}H_{11}BrO_2$.^[1] It is essential to be aware of its physical characteristics to handle it safely.

| Property | Value | Source |
|------------------|---|--------|
| Molecular Weight | 243.1 g/mol | [1] |
| CAS Number | 136333-97-6 | [1] |
| Appearance | Not explicitly stated, handle as a potentially hazardous chemical | |
| Boiling Point | Not available | |
| Melting Point | Not available | |
| Density | Not available | |
| Solubility | Not available | |

Hazard Identification and Classification

While comprehensive toxicological data for **Methyl 4-(2-bromoethyl)benzoate** is not readily available, it should be handled with caution as a potentially hazardous substance. The primary hazards are presumed to be irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[2]

GHS Hazard Classification (Presumed based on similar compounds and available data):

| Hazard Class | Category | Hazard Statement |
|--|------------------------|--|
| Skin Corrosion/Irritation | Category 2 (Presumed) | Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2A (Presumed) | Causes serious eye irritation |
| Acute Toxicity (Oral, Dermal, Inhalation) | Data not available | May be harmful if swallowed, in contact with skin, or if inhaled |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Presumed) | May cause respiratory irritation |

Note: The GHS classification is presumed based on the hazards of structurally similar compounds and general knowledge of organobromine compounds. A definitive classification is not available.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Methyl 4-(2-bromoethyl)benzoate**:

| PPE Type | Specification |
|--------------------------|---|
| Eye Protection | Chemical safety goggles or a face shield. [2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). [1] [2] |
| Skin and Body Protection | Laboratory coat, long pants, and closed-toe shoes. [2] |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. [2] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. |

Engineering Controls

| Control | Description |
|------------------|--|
| Ventilation | Work should be conducted in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure. [2] |
| Eye Wash Station | An operational eyewash station should be readily accessible in the immediate work area. [2] |
| Safety Shower | A safety shower should be available in the vicinity of the work area. [2] |

Storage

| Condition | Requirement |
|------------------------|---|
| Container | Keep in a tightly closed container. [2] |
| Temperature | Store in a cool, dry place. |
| Ventilation | Store in a well-ventilated area. [2] |
| Incompatible Materials | Avoid strong oxidizing agents and strong bases. |

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention.[1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1] |

Spill and Leak Procedures

| Spill Size | Containment and Clean-up Protocol |
|-------------|--|
| Small Spill | Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material into a suitable, labeled container for disposal. |
| Large Spill | Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill to prevent it from entering drains or waterways. Use a non-combustible absorbent material to clean up the spill. Collect the absorbed material in a sealed container for disposal by a licensed professional. |

Fire-Fighting Measures

| Aspect | Guideline |
|----------------------|--|
| Extinguishing Media | Use dry chemical powder, carbon dioxide, or alcohol-resistant foam. |
| Specific Hazards | Emits toxic fumes under fire conditions, including carbon oxides and hydrogen bromide gas. |
| Protective Equipment | Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. |

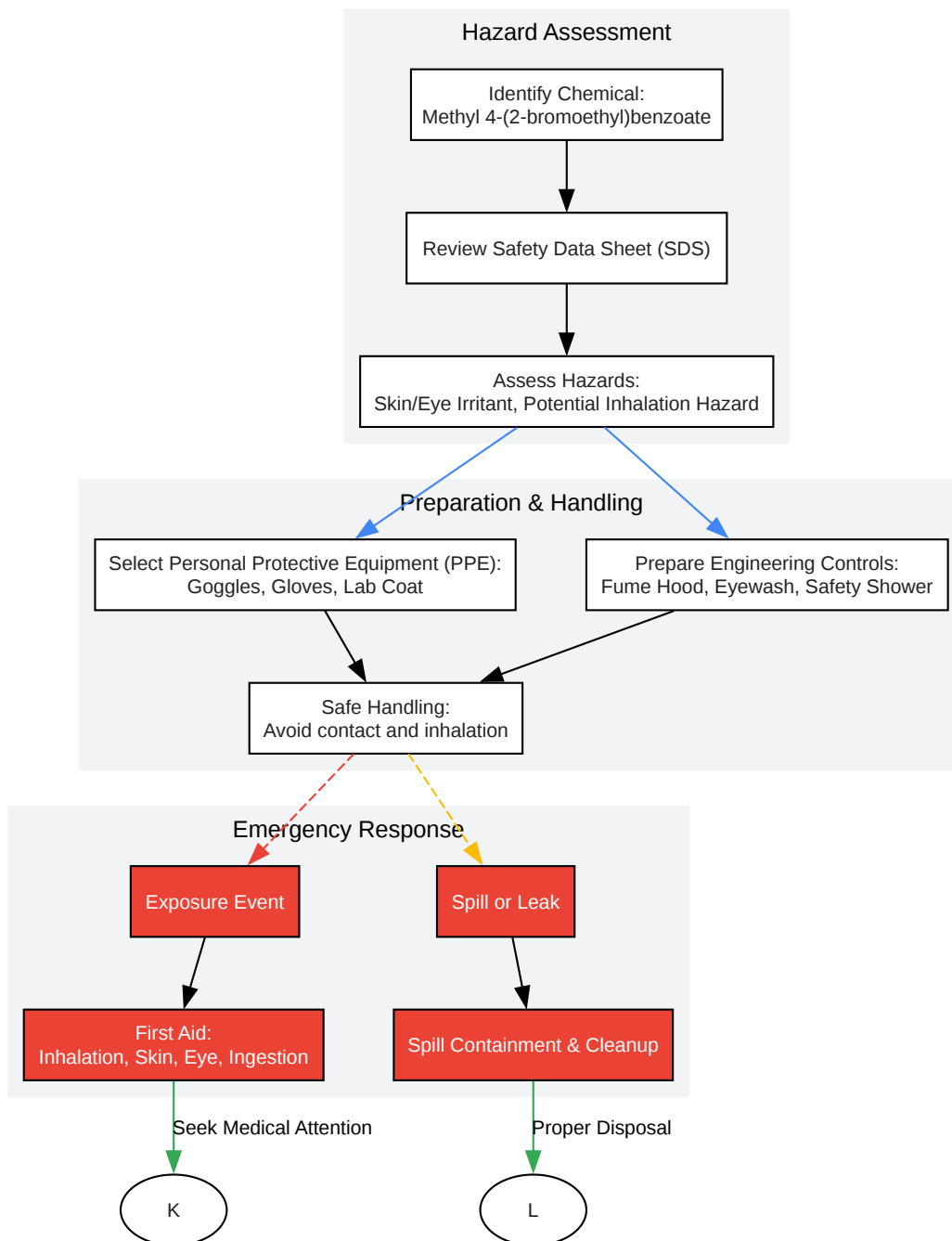
Experimental Protocols (Cited Methodologies)

Detailed experimental protocols for the synthesis or use of **Methyl 4-(2-bromoethyl)benzoate** are not provided in the safety-focused search results. Researchers should consult relevant chemical literature and established laboratory procedures for specific experimental setups, ensuring that all safety precautions outlined in this guide are integrated into their protocols.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-(2-bromoethyl)benzoate**, from hazard assessment to emergency response.

Methyl 4-(2-bromoethyl)benzoate Safety Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Methyl 4-(2-bromoethyl)benzoate**.

This guide is intended as a summary of the best practices for handling **Methyl 4-(2-bromoethyl)benzoate**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. Always prioritize safety in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl 4-(2-bromoethyl)benzoate - Safety Data Sheet [chemicalbook.com]
- 2. matrixscientific.com [matrixscientific.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Methyl 4-(2-bromoethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179108#methyl-4-2-bromoethyl-benzoate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com